

Pyrisulfoxin A: A Technical Guide to its Chemical Structure and Biological Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrisulfoxin A*

Cat. No.: *B15560461*

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Abstract

Pyrisulfoxin A is a naturally occurring 2,2'-bipyridine derivative isolated from actinomycetes, notably *Streptomyces californicus* and *Streptomyces albolongus*. As a member of the caerulomycin family of compounds, it has garnered interest for its significant biological activities, particularly its antineoplastic and antibiotic properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological effects of **Pyrisulfoxin A**, with a focus on its potential as a cytotoxic agent. Detailed experimental protocols for its isolation and cytotoxicity assessment are also presented.

Chemical Structure and Identification

Pyrisulfoxin A is characterized by a 2,2'-bipyridine core, substituted with methoxy, methylsulfinyl, and an N-hydroxyiminomethyl group. The sulfoxide group introduces a chiral center, and the compound has been isolated as a racemic mixture.

Below is a diagram of the chemical structure of **Pyrisulfoxin A**.

Chemical structure of **Pyrisulfoxin A**.

Table 1: Chemical Identifiers for **Pyrisulfoxin A**

Identifier	Value	Source
IUPAC Name	(NE)-N-((4-methoxy-3-methylsulfinyl-6-pyridin-2-yl)pyridin-2-yl)methylidene)hydroxylamine	PubChem[1]
Molecular Formula	C13H13N3O3S	PubChem[1]
Molecular Weight	291.33 g/mol	PubChem[1]
CAS Number	187337-07-1	PubChem[1]
InChI	InChI=1S/C13H13N3O3S/c1-19-12-7-10(9-5-3-4-6-14-9)16-11(8-15-17)13(12)20(2)18/h3-8,17H,1-2H3/b15-8-	PubChem[1]
InChIKey	PSADOHLLXYEDFL-NVNXTCNLSA-N	PubChem[1]
SMILES	<chem>COC1=CC(=NC(=C1S(=O)C)/C=N\O)C2=CC=CC=N2</chem>	PubChem[1]

Physicochemical Properties

Detailed experimental physicochemical data for purified **Pyrisulfoxin A** is limited in the current literature. The compound has been isolated as a racemic mixture, designated (\pm)-3. The properties of racemic compounds can differ from their pure enantiomers, often exhibiting higher melting points and lower solubilities.[2][3]

Table 2: Computed Physicochemical Properties of **Pyrisulfoxin A**

Property	Value	Source
XLogP3	0.6	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	6	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Exact Mass	291.06776246	PubChem[1]
Topological Polar Surface Area	104 Å ²	PubChem[1]

Biological Activity

Antineoplastic and Cytotoxic Activity

Pyrisulfoxin A has demonstrated notable cytotoxic activity against a range of human cancer cell lines. Its efficacy is comparable to or, in some cases, greater than established chemotherapeutic agents like doxorubicin.

Table 3: In Vitro Cytotoxicity of Racemic **Pyrisulfoxin A** ((±)-3)

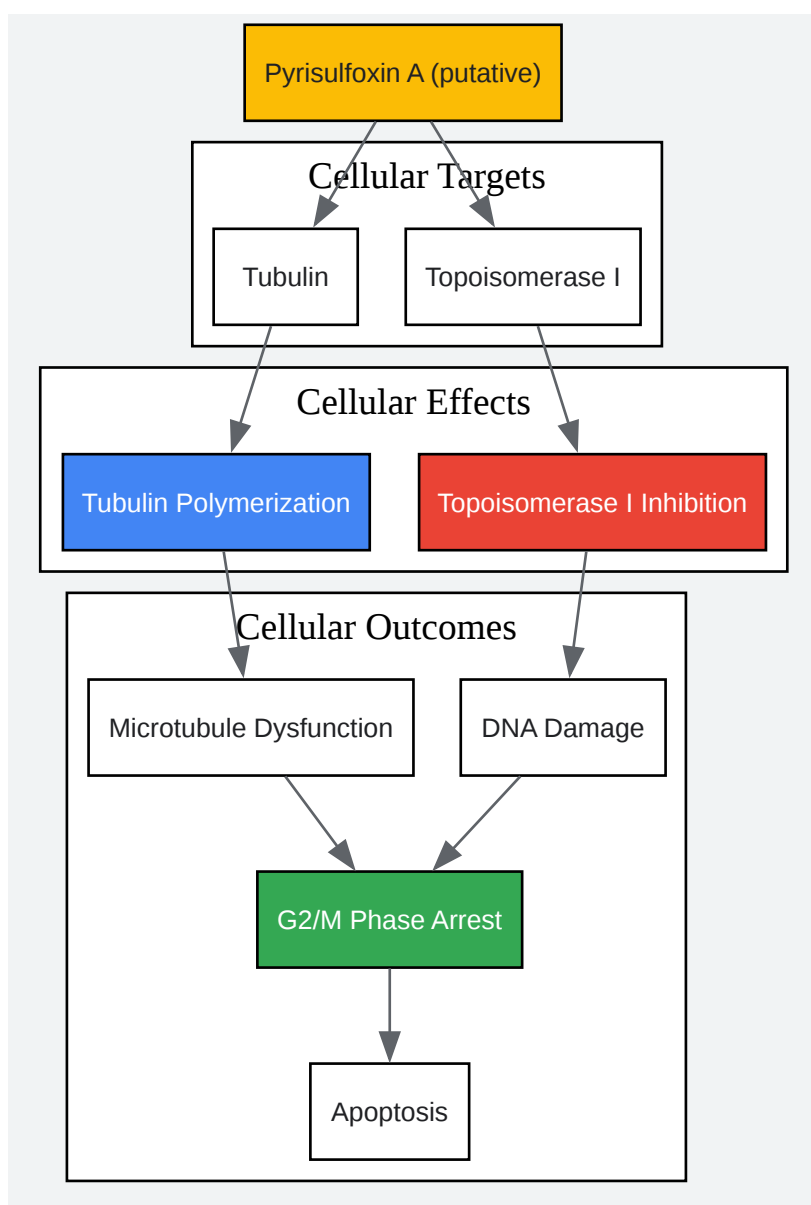
Cell Line	Cancer Type	IC50 (µM)
HCT-116	Colon Carcinoma	1.05
HT-29	Colon Carcinoma	1.25
BXPC-3	Pancreatic Cancer	1.34
P6C	Pancreatic Cancer	1.56
MCF-7	Breast Cancer	1.87

Data sourced from "Cytotoxic and Optically Active Pyrisulfoxins From the Endophytic *Streptomyces albolongus* EA12432".

Putative Mechanism of Action

While the specific signaling pathways modulated by **Pyrisulfoxin A** have not been fully elucidated, its structural similarity to Caerulomycin A suggests a potential mechanism of action. Caerulomycin A, which also possesses a 2,2'-bipyridine core, has been shown to be a dual-targeting anticancer agent that promotes tubulin polymerization and inhibits topoisomerase I.[4] [5] This dual action disrupts microtubule dynamics, leading to cell cycle arrest at the G2/M phase, and inhibits DNA replication and repair, ultimately inducing apoptosis in cancer cells. It is plausible that **Pyrisulfoxin A** exerts its cytotoxic effects through a similar mechanism.

The diagram below illustrates the proposed mechanism of action for Caerulomycin A, which may be analogous to that of **Pyrisulfoxin A**.



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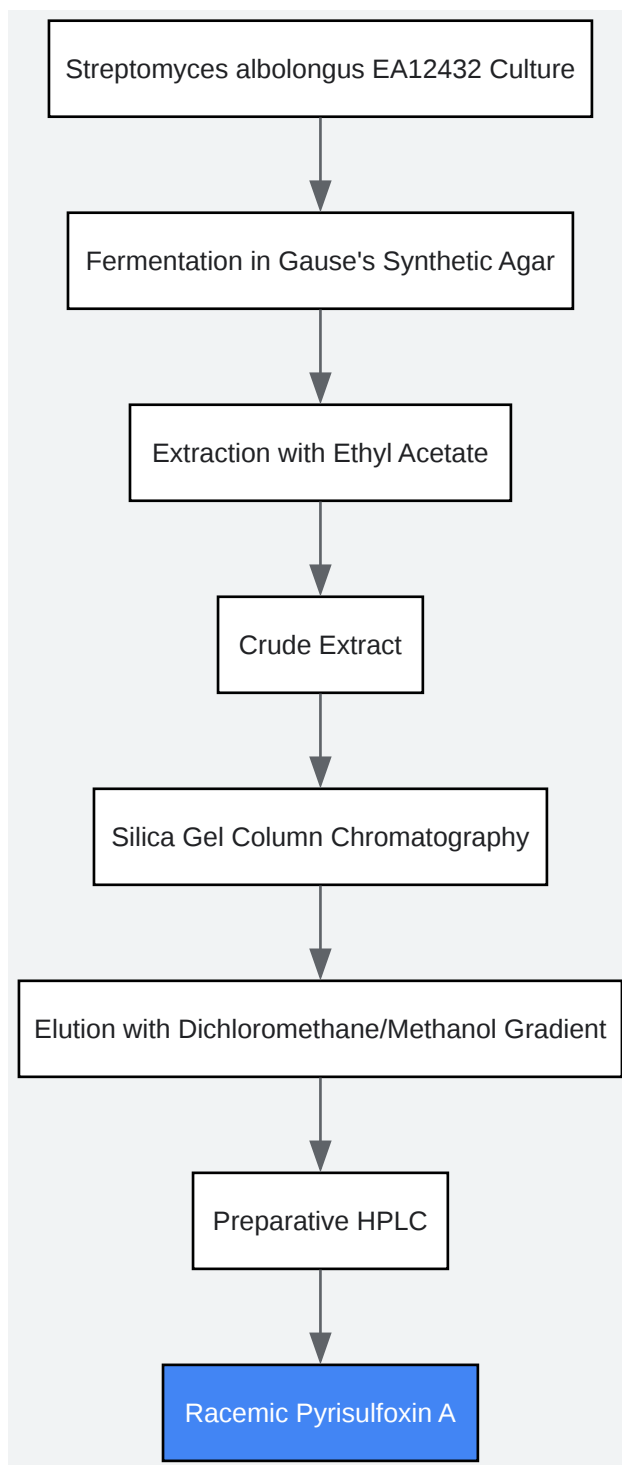
Putative mechanism of action for **Pyrisulfoxin A**.

Experimental Protocols

Isolation of Racemic Pyrisulfoxin A

The following protocol is adapted from the isolation of (±)-**Pyrisulfoxin A** from *Streptomyces albolongus* EA12432.

Fermentation and Extraction Workflow:



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Phone: (601) 213-4426

Email: info@benchchem.com